An In-depth Technical Guide to Potassium Tetrachloroplatinate(II)

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Compound of Interest

Compound Name:	*Tetrachloroplatinate(II)*
CAS No.:	*13965-91-8*
Cat. No.:	*B077064*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Potassium **tetrachloroplatinate(II)** ($K_2[PtCl_4]$) is a pivotal inorganic compound, serving as a cornerstone in the synthesis of platinum-based coordination complexes, most notably the pioneering anticancer drug, cisplatin. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and its conversion to cisplatin, and an exploration of its relevance in the context of drug development. Spectroscopic and crystallographic data are systematically presented, and key reaction pathways and biological mechanisms are visually represented to facilitate a deeper understanding for researchers and professionals in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

Potassium **tetrachloroplatinate(II)** is a red-brown, crystalline solid. It is air-stable and soluble in water.[1][2] The compound consists of two potassium cations (K^+) and a square planar **tetrachloroplatinate(II)** anion ($[PtCl_4]^{2-}$).[2]

Table 1: Physical and Chemical Properties of Potassium **Tetrachloroplatinate(II)**

Property	Value	Reference(s)
Chemical Formula	$K_2[PtCl_4]$	[2]
Molar Mass	415.09 g/mol	[2]
Appearance	Red-brown tetragonal crystals	[1]
Density	3.38 g/mL at 25 °C	[1]
Melting Point	265 °C (decomposes)	[2]
Solubility in Water	Soluble	[1]
Crystal System	Tetragonal	[1]
Space Group	P4/mmm	

Crystallographic Data

The crystal structure of potassium **tetrachloroplatinate(II)** has been determined by X-ray diffraction. The platinum(II) center adopts a square planar geometry, coordinated by four chloride ligands.

Table 2: Crystallographic Data for $K_2[PtCl_4]$

Parameter	Value	Reference(s)
Crystal System	Tetragonal	
Space Group	P4/mmm	
Unit Cell Dimensions	a = b = 7.106 Å, c = 4.261 Å	
Pt-Cl Bond Length	2.33 Å	
K-Cl Bond Length	3.30 Å	

Spectroscopic Data

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Spectroscopic techniques are essential for the characterization of potassium **tetrachloroplatinate(II)**.

Table 3: Spectroscopic Data for $K_2[PtCl_4]$

Technique	Wavelength/Wavenumber	Assignment	Reference(s)
UV-Vis	320 nm, 383 nm	d-d transitions	[3]
	220 nm, 240 nm	In the presence of CTAC	[4]
Far-Infrared (IR)	~315 cm^{-1}	Pt-Cl stretching	
^{195}Pt NMR	Varies	Sensitive to coordination environment	[5][6][7]

Experimental Protocols

Synthesis of Potassium **Tetrachloroplatinate(II)** from Potassium Hexachloroplatinate(IV)

This procedure details the reduction of potassium hexachloroplatinate(IV) to potassium **tetrachloroplatinate(II)** using hydrazine dihydrochloride. A reported yield for this type of reaction is approximately 60%.[8]

Methodology:

- Suspend 9.72 g (0.02 mol) of potassium hexachloroplatinate(IV) in 100 mL of water in a 250 mL beaker.
- While stirring mechanically, add 1.0 g (0.01 mol) of hydrazine dihydrochloride in small portions.
- Heat the mixture to 50-65 °C over 5-10 minutes and maintain this temperature for approximately 2 hours, or until only a small amount of the yellow starting material remains.

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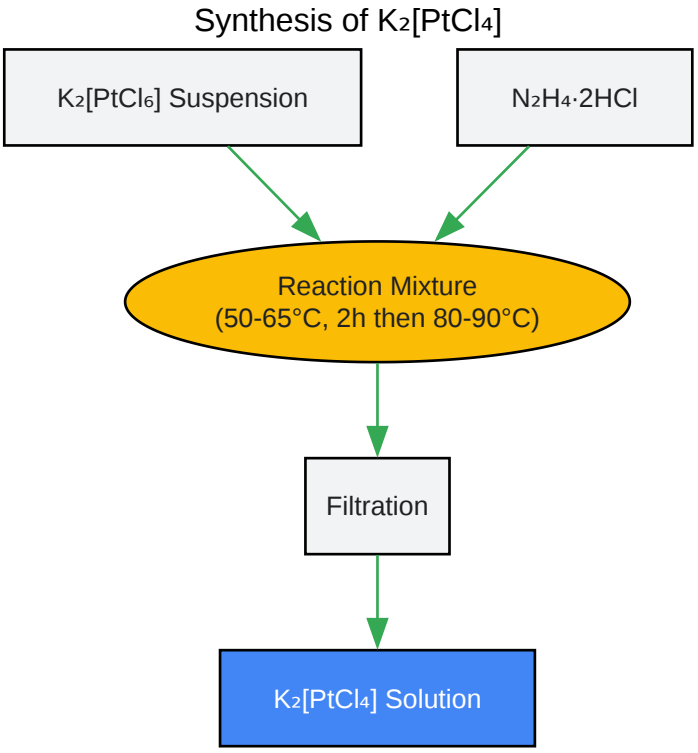
- Increase the temperature to 80-90 °C to ensure the reaction goes to completion.
- Cool the deep red solution in an ice bath and filter to remove any unreacted potassium hexachloroplatinate(IV).
- The filtrate contains the product, potassium **tetrachloroplatinate(II)**.



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Synthesis of Potassium **Tetrachloroplatinate(II)**.

Synthesis of Cisplatin from Potassium Tetrachloroplatinate(II)

This protocol describes the synthesis of the anticancer drug cisplatin from a solution of potassium **tetrachloroplatinate(II)**. A yield of 60% based on the starting potassium hexachloroplatinate(IV) has been reported for the overall process.[9]

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Methodology:

- To a solution of potassium **tetrachloroplatinate(II)** (containing the equivalent of 4.15 g, 0.01 mol), add a solution of 3.0 g of potassium iodide in 10 mL of water.
- Heat the solution to 70-80 °C for 15 minutes. The color will change from red to dark brown, indicating the formation of $K_2[PtI_4]$.
- Cool the solution to room temperature.
- Slowly add a 1 M solution of ammonia with constant stirring until the solution is neutral.
- A yellow precipitate of cis-diamminediiodoplatinum(II) will form.
- Isolate the yellow precipitate by filtration and wash with cold water.
- Suspend the cis-diamminediiodoplatinum(II) in 20 mL of water and add a solution of 1.70 g of silver nitrate in 10 mL of water.
- Stir the suspension in the dark for 2 hours. Silver iodide will precipitate.
- Filter off the silver iodide precipitate. The filtrate contains the aquated cisplatin complex.
- To the filtrate, add a solution of 0.75 g of potassium chloride in 5 mL of water.
- Heat the solution on a water bath until the volume is reduced to about 10 mL.
- Cool the solution in an ice bath. Yellow crystals of cisplatin will precipitate.
- Isolate the cisplatin crystals by filtration, wash with a small amount of cold water, then ethanol, and finally ether. Dry in a desiccator.

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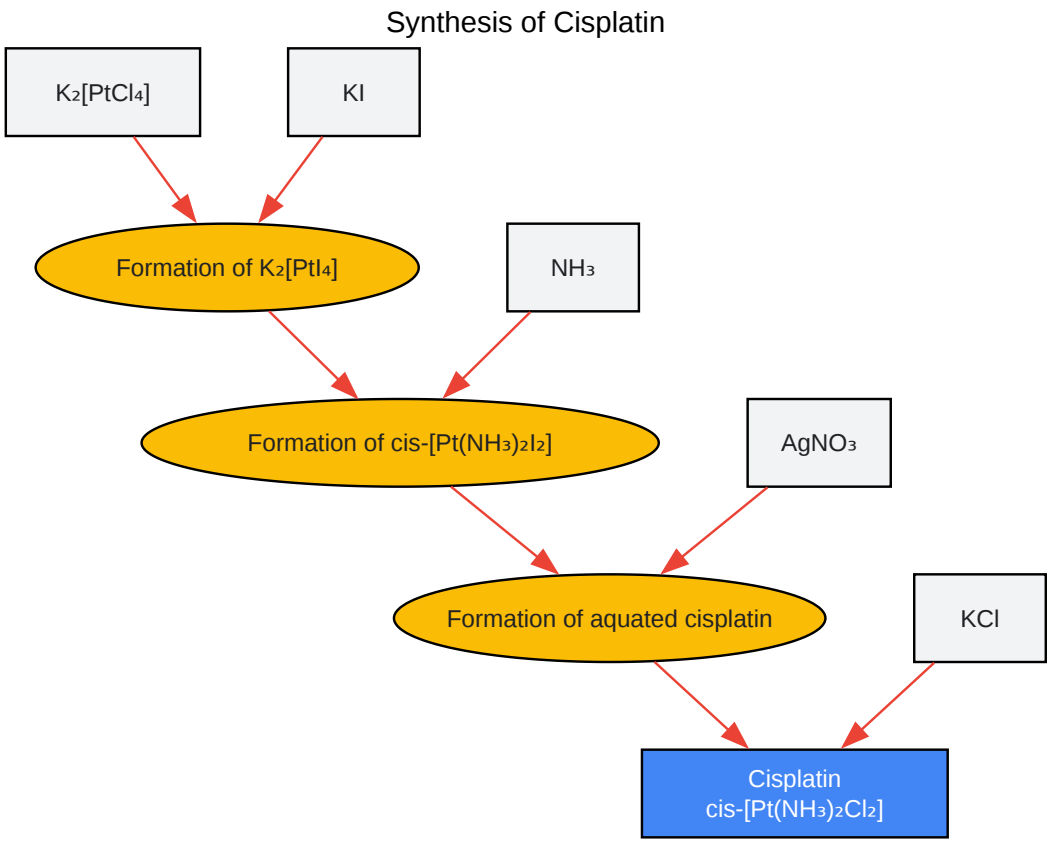

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Synthesis of Cisplatin from $K_2[PtCl_4]$.

Role in Drug Development: The Precursor to Cisplatin

Potassium **tetrachloroplatinate(II)** is most renowned in the pharmaceutical industry as the immediate precursor to cisplatin (cis-diamminedichloroplatinum(II)), a cornerstone of modern chemotherapy. The biological activity of cisplatin stems from its ability to form adducts with DNA, primarily intrastrand crosslinks between adjacent guanine bases. This distortion of the DNA structure inhibits replication and transcription, ultimately triggering programmed cell death (apoptosis) in rapidly dividing cancer cells.

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Cisplatin-Induced Apoptosis Signaling Pathway

The cytotoxic effects of cisplatin are mediated through a complex signaling cascade initiated by DNA damage.

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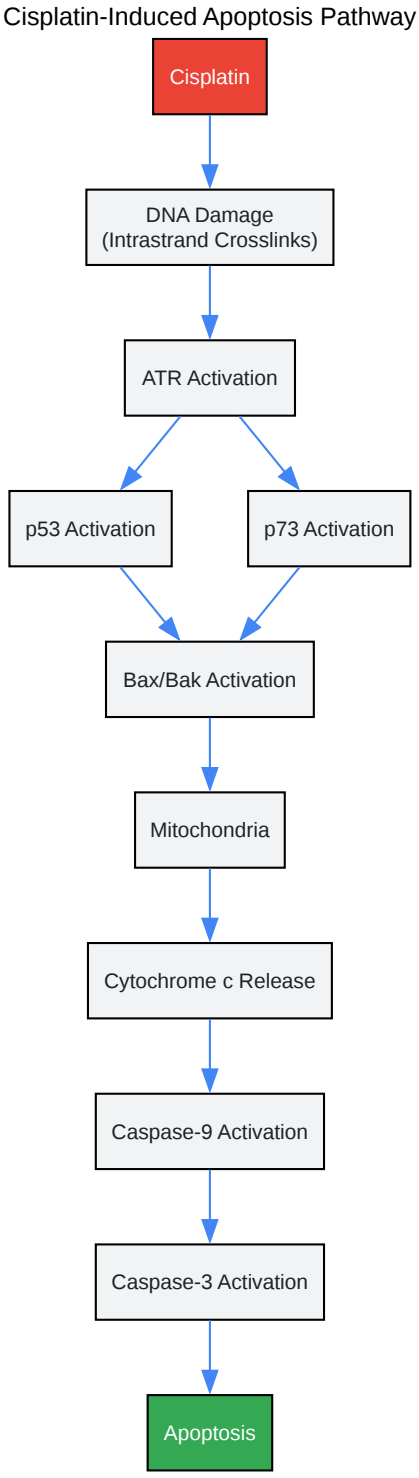

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Simplified Cisplatin-Induced Apoptosis Pathway.

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Conclusion

Potassium **tetrachloroplatinate(II)** remains a compound of significant interest in both academic and industrial research. Its role as a versatile starting material for the synthesis of a wide array of platinum complexes, particularly the life-saving drug cisplatin, underscores its importance. A thorough understanding of its properties, synthesis, and reactivity is crucial for the continued development of novel platinum-based therapeutics and other advanced materials. This guide has provided a detailed technical overview to support these endeavors.

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